

Application of UNC7145 in Mouse Models of Cancer: Information Not Currently Available

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: UNC7145

Cat. No.: B15587662

[Get Quote](#)

Comprehensive searches for the application of a compound designated "**UNC7145**" in mouse models of cancer did not yield any specific results. Publicly available scientific literature and research databases do not contain information regarding the mechanism of action, in vivo efficacy, or experimental protocols for a compound with this identifier.

Therefore, it is not possible to provide the requested detailed Application Notes and Protocols, including quantitative data tables, experimental methodologies, and signaling pathway diagrams for **UNC7145** at this time. The absence of primary research data precludes the creation of the specific content outlined in the core requirements.

Researchers, scientists, and drug development professionals seeking information on novel cancer therapeutics are encouraged to consult peer-reviewed scientific journals, clinical trial registries, and institutional press releases for the most current and validated information. Should "**UNC7145**" be a different internal designation or a typographical error for a known compound, further searches with the correct identifier may yield relevant data. For instance, research on other compounds, such as ONC201, has shown activity in preclinical cancer models.^[1]

It is crucial for the scientific community to rely on published and verifiable data to ensure the accuracy and reproducibility of experimental findings. Without such data for **UNC7145**, any generated protocols or application notes would be speculative and not based on established scientific evidence.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Scientists uncover mechanism of action for promising cancer compound - UNC Lineberger [unclineberger.org]
- To cite this document: BenchChem. [Application of UNC7145 in Mouse Models of Cancer: Information Not Currently Available]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15587662#application-of-unc7145-in-mouse-models-of-cancer>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com